

No Public Data Available for Smarca2-IN-6

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Compound of Interest

Compound Name: Smarca2-IN-6

Cat. No.: B15572614

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Despite a comprehensive search of publicly available scientific and patent literature, no information was found regarding a compound specifically designated as "**Smarca2-IN-6**." This suggests that "**Smarca2-IN-6**" may be an internal development name not yet disclosed in public forums, a very recent discovery that has not yet been published, or a potential misnomer for another existing compound.

The search for information on the discovery, synthesis, and biological activity of **Smarca2-IN-6** yielded extensive results on various inhibitors and degraders of the SMARCA2 (SWI/SNF related, matrix associated, actin dependent regulator of chromatin, subfamily a, member 2) protein. These include well-characterized molecules such as YDR1, YD54, SMD-3236, A947, and G-6599.[1][2][3][4][5] However, none of the retrieved documents mention "**Smarca2-IN-6**."

SMARCA2 is a critical component of the SWI/SNF chromatin remodeling complex and has emerged as a significant therapeutic target in oncology, particularly for cancers with mutations in the related SMARCA4 gene.[2][6][7] The research in this area is vibrant, with numerous academic and pharmaceutical groups actively pursuing the development of selective SMARCA2 inhibitors and degraders.[1][3][8] These efforts have led to the discovery of potent and selective molecules that modulate SMARCA2 activity and have shown promise in preclinical cancer models.[2][3][9]

Given the absence of specific data for "**Smarca2-IN-6**," this report cannot provide the requested in-depth technical guide, including quantitative data tables, detailed experimental protocols, and visualizations of signaling pathways or experimental workflows related to this particular compound.

For researchers, scientists, and drug development professionals interested in the field of SMARCA2 modulation, a wealth of information is available on the aforementioned publicly disclosed inhibitors and degraders. These compounds can serve as valuable tools for studying the biological functions of SMARCA2 and as starting points for the development of novel therapeutics.

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References

- 1. Discovery of Potent, Highly Selective, and Efficacious SMARCA2 Degraders - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Discovery of SMD-3236: A Potent, Highly Selective and Efficacious SMARCA2 Degrader for the Treatment of SMARCA4-Deficient Human Cancers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Rational design of potent small-molecule SMARCA2/A4 degraders acting via the recruitment of FBXO22 - PMC [pmc.ncbi.nlm.nih.gov]
- 6. aacrjournals.org [aacrjournals.org]
- 7. SMARCA2 | Cancer Genetics Web [cancerindex.org]
- 8. Discovery of High-Affinity SMARCA2/4 Bromodomain Ligands and Development of Potent and Exceptionally Selective SMARCA2 PROTAC Degraders - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. pubs.acs.org [pubs.acs.org]
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